

2-Naphthylboronic acid CAS number and properties

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Compound of Interest

Compound Name: 2-Naphthylboronic acid

Cat. No.: B1301966

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An In-depth Technical Guide to **2-Naphthylboronic Acid**: Properties and Applications in Suzuki-Miyaura Cross-Coupling

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Naphthylboronic acid**, a versatile reagent in modern organic synthesis. The document details its chemical and physical properties, and its application in the widely utilized Suzuki-Miyaura cross-coupling reaction, including a detailed experimental protocol and visual diagrams of the reaction mechanism and workflow.

Core Properties of 2-Naphthylboronic Acid

2-Naphthylboronic acid, identified by the CAS number 32316-92-0, is a key building block in the synthesis of complex organic molecules.^{[1][2][3][4]} Its utility is underpinned by its specific chemical and physical characteristics, which are summarized below.

Physicochemical Data

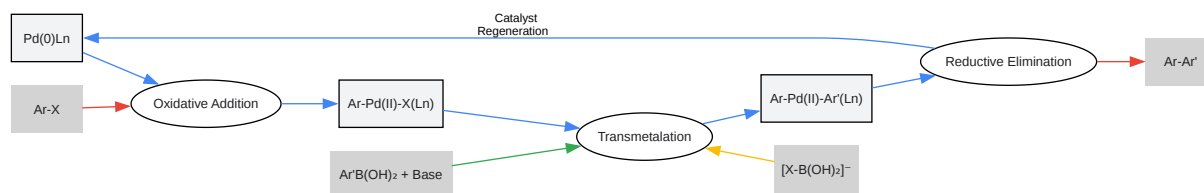
Property	Value	Source(s)
CAS Number	32316-92-0	[1][2][3][4]
Molecular Formula	C ₁₀ H ₉ BO ₂	[1][3]
Molecular Weight	171.99 g/mol	[1][2][3]
Appearance	White to off-white crystalline powder or chunks	[1]
Melting Point	269-275 °C	[1][2]
Boiling Point (Predicted)	381.9 ± 25.0 °C	[1]
Solubility	Slightly soluble in water. Soluble in methanol.	[1][4]
pKa (Predicted)	8.53 ± 0.30	[1]

Application in Suzuki-Miyaura Cross-Coupling

2-Naphthylboronic acid is a prominent reagent in the Suzuki-Miyaura cross-coupling reaction, a Nobel Prize-winning method for the formation of carbon-carbon bonds.[5] This palladium-catalyzed reaction is fundamental in the synthesis of biaryls, a structural motif frequently found in pharmaceuticals, agrochemicals, and advanced materials. The reaction's popularity stems from its mild conditions, tolerance of a wide range of functional groups, and the low toxicity of its boron-containing byproducts.

The general mechanism of the Suzuki-Miyaura coupling involves a catalytic cycle with a palladium catalyst. The key steps are the oxidative addition of an organic halide to the palladium(0) complex, followed by transmetalation with the boronic acid in the presence of a base, and concluding with reductive elimination to yield the final coupled product and regenerate the palladium(0) catalyst.

Catalytic Cycle of the Suzuki-Miyaura Reaction



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Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Detailed Experimental Protocol: Synthesis of a Biaryl Compound using 2-Naphthylboronic Acid

The following is a representative experimental protocol for the Suzuki-Miyaura cross-coupling of an aryl bromide with **2-Naphthylboronic acid**.

Materials:

- **2-Naphthylboronic acid**
- Aryl bromide (e.g., 4-bromoanisole)
- Palladium(II) acetate (Pd(OAc)₂)
- Triphenylphosphine (PPh₃)
- Potassium carbonate (K₂CO₃)
- 1,4-Dioxane (anhydrous)
- Water (degassed)
- Ethyl acetate
- Brine solution

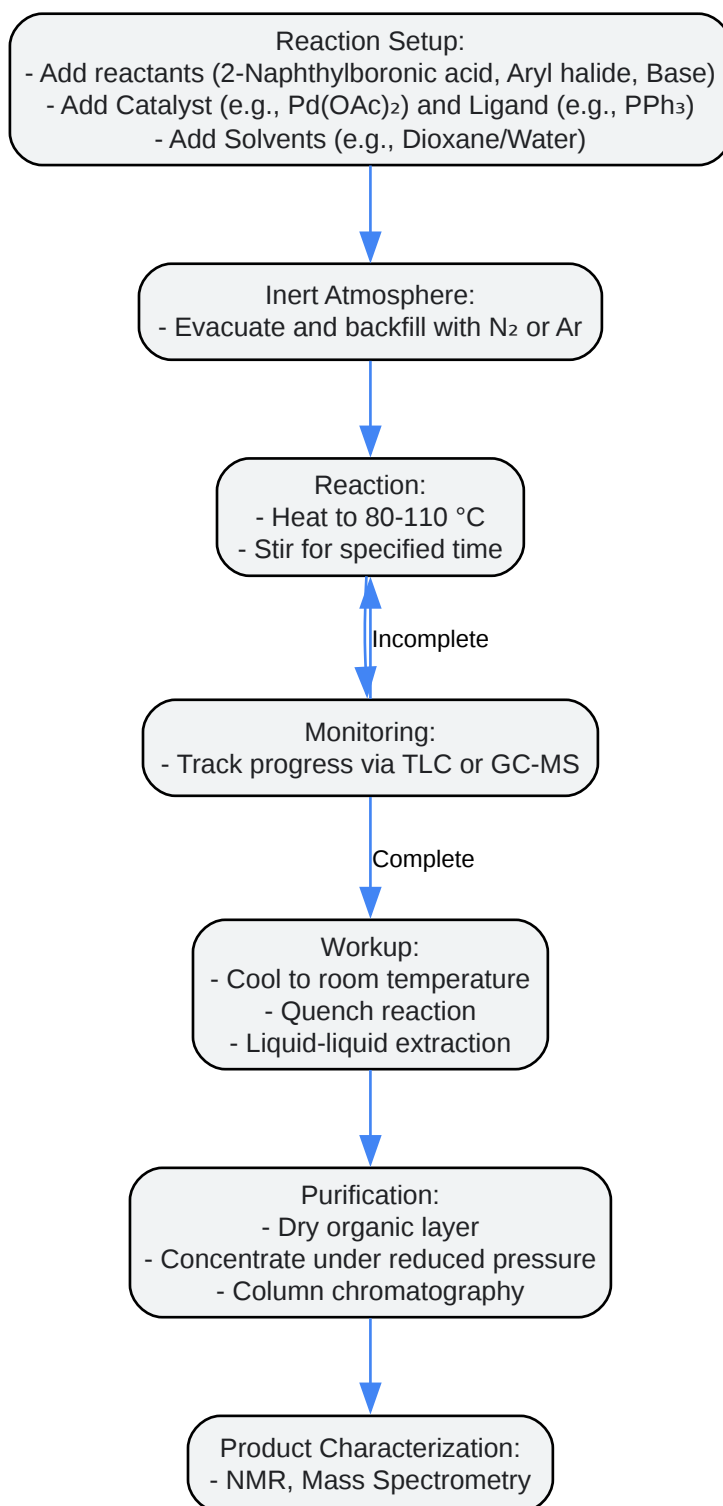
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Inert gas supply (Nitrogen or Argon)
- Standard glassware for extraction and purification

Procedure:

- Reaction Setup:
 - To a dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add **2-Naphthylboronic acid** (1.2 mmol), the aryl bromide (1.0 mmol), and potassium carbonate (2.0 mmol).
 - Evacuate and backfill the flask with an inert gas (e.g., argon or nitrogen) three times to create an inert atmosphere.
 - Add the palladium catalyst, such as palladium(II) acetate (0.02 mmol), and a ligand, like triphenylphosphine (0.08 mmol).
 - Under a positive flow of the inert gas, add anhydrous 1,4-dioxane (5 mL) and degassed water (1 mL) via syringe.
- Reaction Execution:
 - Heat the reaction mixture to 90 °C using a heating mantle or oil bath.
 - Maintain this temperature and stir the mixture vigorously for 12 hours.

- Monitor the progress of the reaction using an appropriate analytical technique, such as thin-layer chromatography (TLC).
- Workup and Purification:
 - Once the reaction is complete, allow the mixture to cool to room temperature.
 - Dilute the reaction mixture with ethyl acetate (20 mL) and water (10 mL).
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Extract the aqueous layer with ethyl acetate (2 x 10 mL).
 - Combine all organic layers and wash with brine (15 mL).
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
 - Purify the crude product by a suitable method, such as column chromatography on silica gel, to yield the desired biaryl compound.

General Experimental Workflow



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General experimental workflow for a Suzuki-Miyaura reaction.

In conclusion, **2-Naphthylboronic acid** is a valuable and versatile reagent in organic synthesis, particularly for the construction of biaryl compounds through the Suzuki-Miyaura cross-coupling reaction. The provided data and protocols offer a solid foundation for its effective use in research and development.

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